

# Inter-laboratory study on the characterization of Pigment Red 31

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## Compound of Interest

Compound Name: *Pigment Red 31*

Cat. No.: *B1584407*

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## An Inter-laboratory Comparison Guide to the Characterization of **Pigment Red 31**

This guide provides a comprehensive overview of the physicochemical properties of **Pigment Red 31** and compares it with two common alternatives, Pigment Red 170 and Pigment Violet 19. The information presented is intended for researchers, scientists, and professionals in the drug development field who utilize pigments in their work. This document summarizes key quantitative data, details experimental protocols for characterization, and provides a visual representation of the analytical workflow.

## Data Presentation

The performance characteristics of **Pigment Red 31** and its alternatives are summarized in the tables below. These values are compiled from various technical data sheets and scientific publications.

Table 1: Physicochemical Properties

Property	Pigment Red 31	Pigment Red 170	Pigment Violet 19
C.I. Name	Pigment Red 31	Pigment Red 170	Pigment Violet 19
C.I. Number	12360	12475	73900
CAS Number	6448-96-0	2786-76-7	1047-16-1
Molecular Formula	C <sub>31</sub> H <sub>23</sub> N <sub>5</sub> O <sub>6</sub>	C <sub>26</sub> H <sub>22</sub> N <sub>4</sub> O <sub>4</sub>	C <sub>20</sub> H <sub>12</sub> N <sub>2</sub> O <sub>2</sub>
Molecular Weight	561.54 g/mol	454.48 g/mol	312.32 g/mol
Density	1.3 - 1.4 g/cm <sup>3</sup> <a href="#">[1]</a>	~1.37 g/cm <sup>3</sup>	1.45 - 1.51 g/cm <sup>3</sup> <a href="#">[2]</a>
Oil Absorption	45 - 50 ml/100g <a href="#">[1]</a>	35 - 45 ml/100g <a href="#">[3]</a>	45 - 65 ml/100g <a href="#">[4]</a>
pH Value	6.5 - 7.0 <a href="#">[5]</a> <a href="#">[6]</a>	6.5 - 7.5 <a href="#">[3]</a>	6.0 - 8.0

Table 2: Fastness and Resistance Properties

Property	Pigment Red 31	Pigment Red 170	Pigment Violet 19
Light Fastness (1-8)	6 - 8 <a href="#">[1]</a> <a href="#">[5]</a> <a href="#">[6]</a>	7 - 8	7 - 8
Heat Resistance	160 - 180°C <a href="#">[1]</a> <a href="#">[6]</a>	180 - 240°C <a href="#">[3]</a>	260°C
Water Resistance (1-5)	4 - 5 <a href="#">[6]</a> <a href="#">[7]</a>	5	5
Acid Resistance (1-5)	5 <a href="#">[7]</a>	5 <a href="#">[3]</a>	5 <a href="#">[4]</a>
Alkali Resistance (1-5)	5 <a href="#">[7]</a>	5 <a href="#">[3]</a>	5 <a href="#">[4]</a>

## Experimental Protocols

Detailed methodologies for the key experiments cited in the characterization of these pigments are provided below.

### Fourier-Transform Infrared (FTIR) Spectroscopy

FTIR spectroscopy is employed to identify the functional groups present in the pigment, providing a unique molecular fingerprint.

- **Sample Preparation:** A small amount of the dry pigment powder is placed directly onto the diamond crystal of an Attenuated Total Reflectance (ATR) accessory.
- **Instrumentation:** A Nicolet iS50 FTIR spectrometer or equivalent is used.
- **Measurement Parameters:**
  - **Spectral Range:** 4000-400  $\text{cm}^{-1}$
  - **Resolution:** 4  $\text{cm}^{-1}$
  - **Number of Scans:** 16 to 256 scans are co-added to improve the signal-to-noise ratio.
  - **Mode:** Attenuated Total Reflectance (ATR).

## Thermogravimetric Analysis (TGA)

TGA is utilized to determine the thermal stability of the pigment by measuring its weight change as a function of temperature.

- **Sample Preparation:** A small, accurately weighed sample of the pigment (typically 5-10 mg) is placed in a ceramic or platinum crucible.
- **Instrumentation:** A TA Instruments Q500 TGA or equivalent is used.
- **Measurement Parameters:**
  - **Temperature Range:** Ambient to 800°C.
  - **Heating Rate:** A linear heating rate of 10°C/min is typically employed.
  - **Atmosphere:** The analysis is conducted under a controlled atmosphere, usually nitrogen (inert) or air (oxidative), at a flow rate of 50-100 mL/min.

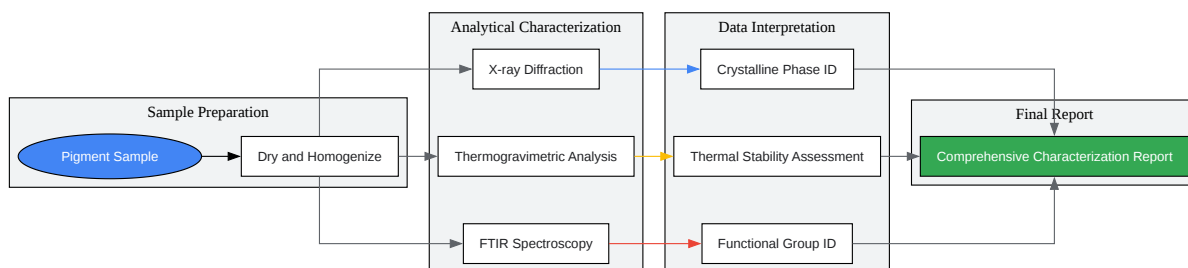
## X-ray Diffraction (XRD)

XRD is used to analyze the crystalline structure of the pigment, which can help in identifying the specific polymorph and assessing its purity.

- **Sample Preparation:** The dry pigment powder is gently packed into a sample holder to ensure a flat, smooth surface.
- **Instrumentation:** A Bruker D8 Advance diffractometer with a Cu K $\alpha$  radiation source or equivalent is used.
- **Measurement Parameters:**
  - **Radiation:** Cu K $\alpha$  ( $\lambda = 1.5406 \text{ \AA}$ ).
  - **Scan Range ( $2\theta$ ):**  $5^\circ$  to  $65^\circ$ .
  - **Scan Speed:** A continuous scan rate of  $2^\circ/\text{min}$  is commonly used.
  - **Voltage and Current:** The X-ray tube is typically operated at 40 kV and 40 mA.

## Mandatory Visualization

The following diagram illustrates a typical experimental workflow for the comprehensive characterization of a pigment sample.



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Caption: Experimental workflow for pigment characterization.

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## References

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